

physical and chemical properties of 4,4-Diethoxybutylamine

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Compound of Interest

Compound Name: 4,4-Diethoxybutylamine

Cat. No.: B145683

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An In-depth Technical Guide to 4,4-Diethoxybutylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4,4-Diethoxybutylamine** (CAS No: 6346-09-4). The information is compiled to support research, development, and safety management in a laboratory and industrial setting.

Chemical Identity and Structure

4,4-Diethoxybutylamine, also known as 4-aminobutyraldehyde diethyl acetal, is an organic compound featuring a primary amine and an acetal functional group.^[1] This bifunctionality makes it a versatile intermediate in organic synthesis.^[1]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4,4-diethoxybutan-1-amine[2]
CAS Number	6346-09-4[2][3][4]
Molecular Formula	C8H19NO2[1][2][4]
SMILES	CCOC(CCCN)OCC[1][2]
InChI	InChI=1S/C8H19NO2/c1-3-10-8(11-4-2)6-5-7-9/h8H,3-7,9H2,1-2H3[1][2]
InChIKey	GFLPSABXBDCMCN-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The physical and chemical properties of **4,4-Diethoxybutylamine** are summarized below. These properties are essential for designing experimental conditions, purification procedures, and for ensuring safe handling and storage.

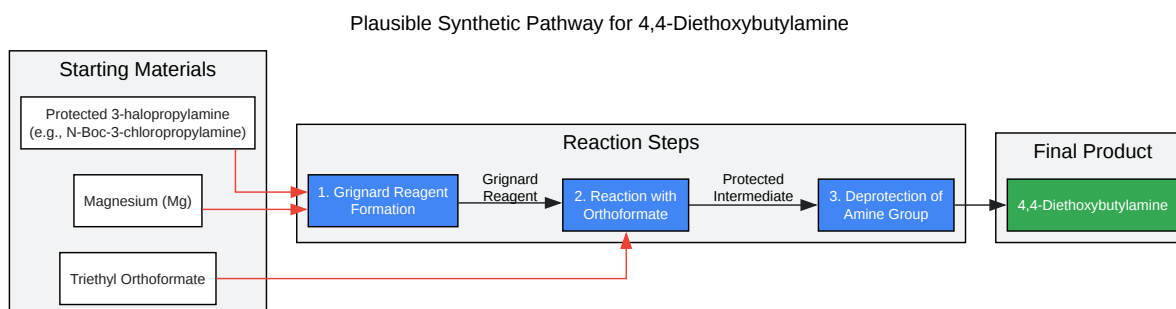
Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	161.24 g/mol	[2][4]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	196 °C (lit.)	[3][5]
Density	0.933 g/mL at 25 °C (lit.)	[3][5]
Refractive Index (n _{20/D})	1.428 (lit.)	[3][5]
Flash Point	145 °F (62.8 °C)	[5]
pKa (Predicted)	10.50 ± 0.10	[5]
Solubility	Miscible in water.[3] Sparingly soluble in Chloroform, slightly soluble in Methanol.[5]	

Synthesis and Reactivity

4,4-Diethoxybutylamine is a valuable building block in organic chemistry.[1] The primary amine can undergo various reactions such as alkylation, acylation, and condensation, while the acetal group is a stable protecting group for an aldehyde, which can be deprotected under acidic conditions.

While a specific, detailed experimental protocol for the synthesis of **4,4-Diethoxybutylamine** was not found in the provided search results, a common synthetic route for related compounds, such as 4-Dimethylaminobutyraldehyde diethyl acetal, involves the reaction of a Grignard reagent with triethyl orthoformate.[6] A plausible pathway for the synthesis of **4,4-Diethoxybutylamine** could be conceptualized based on this chemistry, starting from a protected aminopropyl halide.



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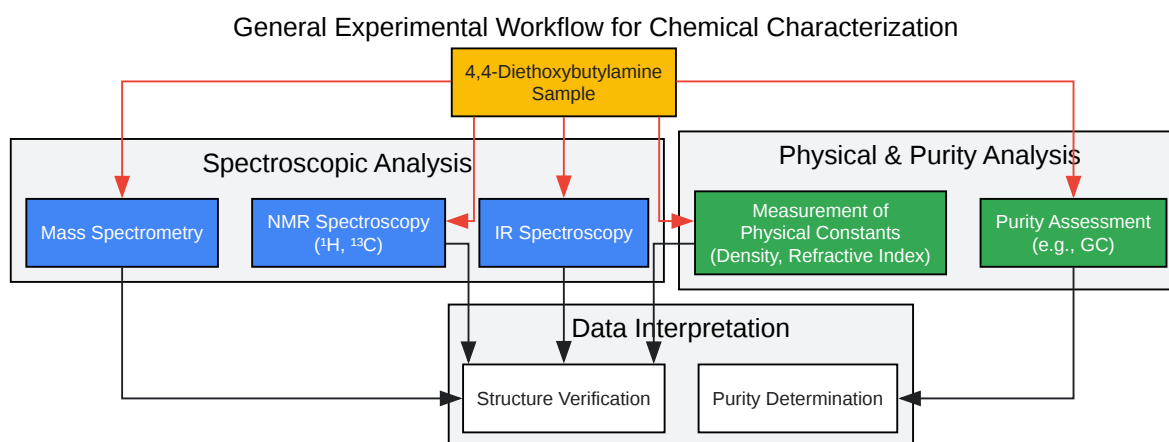
Caption: Plausible synthetic pathway for **4,4-Diethoxybutylamine**.

The reactivity of this compound makes it suitable as a cross-linking reagent and an intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[1]

Analytical and Spectroscopic Data

Characterization of **4,4-Diethoxybutylamine** typically involves standard analytical techniques to confirm its structure and purity. Publicly available data indicates that spectral information has been collected for this compound.[2]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are used to elucidate the carbon-hydrogen framework of the molecule.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups, such as the N-H stretches of the primary amine and C-O stretches of the ether linkages in the acetal group.[2]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and can provide structural information through fragmentation patterns.[2]
- Gas Chromatography (GC): GC is often used to assess the purity of the compound.[1]



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Caption: General workflow for chemical characterization.

Safety, Handling, and Storage

Proper handling and storage of **4,4-Diethoxybutylamine** are crucial to ensure laboratory safety. The compound is classified with specific hazards that require appropriate precautions.

Table 3: GHS Hazard Information

Hazard Statement	Description
H314	Causes severe skin burns and eye damage[2]
H315	Causes skin irritation[2]

Experimental Protocols for Safe Handling:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (chemical safety goggles and face shield).[7]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood to avoid breathing vapors.[7][8] Ensure eyewash stations and safety showers are readily accessible.[7]
- Handling: Avoid contact with skin and eyes.[8] Do not ingest.[7] Wash hands thoroughly after handling.[7][8] Keep away from heat, sparks, and open flames.[7]
- Spill Management: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.[7] Prevent spillage from entering drains or waterways.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed and in a dark place under an inert atmosphere.[5] Store in a corrosives area away from incompatible materials such as strong oxidizing agents.[7] Recommended storage is at room temperature.[5]

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